

2-Ethylhexyl laurate CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethylhexyl laurate

Cat. No.: B038418

[Get Quote](#)

An In-depth Technical Guide to **2-Ethylhexyl Laurate**

CAS Number: 20292-08-4

Molecular Formula: C₂₀H₄₀O₂

This technical guide provides a comprehensive overview of **2-Ethylhexyl laurate**, a versatile ester widely utilized in the cosmetic, personal care, and industrial sectors. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, and analytical methodologies.

Chemical and Physical Properties

2-Ethylhexyl laurate is the ester of lauric acid and 2-ethylhexanol.^[1] It is a branched saturated fatty acid ester, often derived from renewable vegetable sources like palm oil.^{[1][2]} It functions as a non-greasy emollient, solvent, and skin-conditioning agent.^{[3][4]}

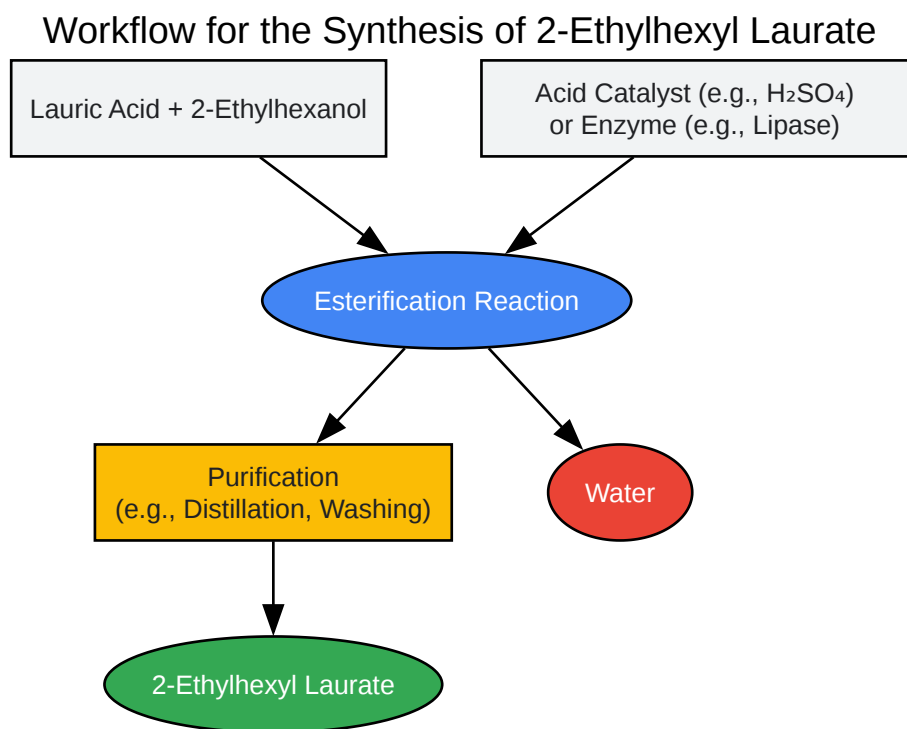
Table 1: Physicochemical Properties of **2-Ethylhexyl Laurate**

Property	Value	Reference(s)
Molecular Weight	312.53 g/mol	[4]
Appearance	Clear, colorless to light yellow liquid	[1][5]
Boiling Point	320-340 °C	[4]
Melting Point	-10 to -5 °C	[4]
Density	0.854 - 0.87 g/cm ³ at 20 °C	[6][7]
Water Solubility	1.44 µg/L at 25 °C	[8]
log Pow	8.03	[6]
Vapor Pressure	0 Pa at 20 °C	[6]
Refractive Index	1.444	[9]
Viscosity	5 - 15 mPa·s at 20°C	[6]

Synthesis

2-Ethylhexyl laurate is synthesized through the esterification of lauric acid with 2-ethylhexanol.[1][3] This reaction can be catalyzed by acids or enzymes.

Logical Workflow for Synthesis:



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **2-Ethylhexyl laurate**.

Experimental Protocols

Synthesis via Acid-Catalyzed Esterification

This protocol describes a typical laboratory-scale synthesis of **2-Ethylhexyl laurate** using an acid catalyst.

Materials:

- Lauric acid
- 2-Ethylhexanol
- Sulfuric acid (H₂SO₄) or p-toluenesulfonic acid (catalyst)[1]

- Toluene (for azeotropic removal of water)
- 5% Sodium bicarbonate (NaHCO_3) solution
- Saturated sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Dean-Stark apparatus or soxhlet extractor with drying agent
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, combine lauric acid and 2-ethylhexanol. A molar ratio of 1:1 to 1:2 (acid to alcohol) can be used.[\[10\]](#)
- Add a catalytic amount of sulfuric acid (e.g., 1-2% by weight of lauric acid).
- Set up the flask for reflux with a Dean-Stark apparatus to remove the water byproduct and drive the reaction to completion.[\[3\]](#)
- Heat the mixture to reflux with vigorous stirring. The reaction temperature is typically around 160-170 °C.[\[10\]](#)[\[11\]](#)
- Monitor the reaction progress by measuring the amount of water collected in the Dean-Stark trap or by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).

- Once the reaction is complete (no more water is collected), allow the mixture to cool to room temperature.
- Dilute the reaction mixture with a suitable organic solvent like diethyl ether or ethyl acetate.
- Transfer the mixture to a separatory funnel and wash sequentially with water, 5% sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent.
- Remove the solvent under reduced pressure using a rotary evaporator.
- The crude product can be further purified by vacuum distillation to obtain pure **2-Ethylhexyl laurate**.[\[12\]](#)

Analytical Method: Purity Assessment by Gas Chromatography (GC)

This protocol outlines a general procedure for determining the purity of **2-Ethylhexyl laurate**.

Instrumentation and Materials:

- Gas chromatograph (GC) with a Flame Ionization Detector (FID)
- Capillary column suitable for fatty acid ester analysis (e.g., a wax or polysiloxane-based column)
- Helium or Nitrogen as carrier gas
- **2-Ethylhexyl laurate** sample
- Suitable solvent for sample dilution (e.g., hexane or dichloromethane)

Procedure:

- Sample Preparation: Prepare a dilute solution of the **2-Ethylhexyl laurate** sample in the chosen solvent (e.g., 1 mg/mL).
- GC Conditions (Example):
 - Injector Temperature: 250 °C
 - Detector Temperature: 280 °C
 - Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 1 minute.
 - Ramp: Increase to 250 °C at a rate of 10 °C/minute.
 - Hold at 250 °C for 5 minutes.
 - Carrier Gas Flow Rate: 1-2 mL/minute.
 - Injection Volume: 1 µL.
- Inject the prepared sample into the GC.
- Record the chromatogram.
- The purity is determined by calculating the area percentage of the **2-Ethylhexyl laurate** peak relative to the total area of all peaks in the chromatogram.

Safety and Handling

2-Ethylhexyl laurate is generally considered to have low toxicity.[6][7] However, it may cause skin and eye irritation.[5]

Table 2: Toxicological Data for **2-Ethylhexyl Laurate**

Test	Result	Species	Reference
Acute Oral Toxicity (LD50)	> 2000 mg/kg bw	Mouse (female)	[6]
Acute Dermal Toxicity (LD50)	> 2000 mg/kg bw	Rat (male/female)	[6]
Acute Inhalation Toxicity (LC50)	> 5.7 mg/L air	Rat (male/female)	[6]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[6]
- Skin Protection: Handle with gloves. Wear a lab coat or apron.[6][13]
- Respiratory Protection: Not typically required under normal conditions of use.[13]

Storage: Store in a tightly closed container in a cool, dry place away from heat and ignition sources.[1]

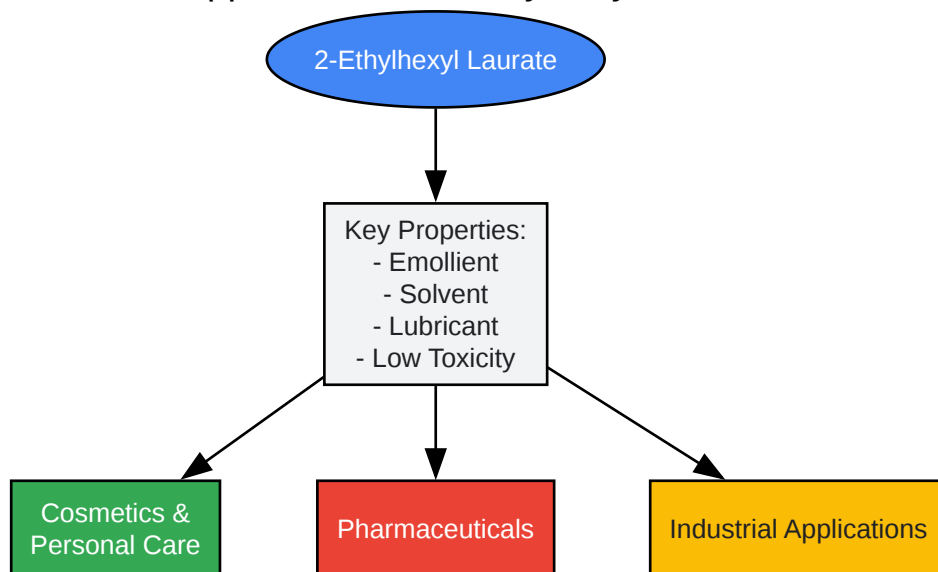
Applications in Research and Development

Due to its properties, **2-Ethylhexyl laurate** is a subject of interest in various research and development areas:

- Drug Delivery: It is investigated as a solvent and carrier for active pharmaceutical ingredients in topical and transdermal drug delivery systems, potentially enhancing skin permeability.[3]
- Formulation Science: In cosmetics and personal care, it is used to develop formulations with desired sensory attributes, such as a smooth, non-greasy feel.[3]
- Lubricants and Plasticizers: Its lubricating properties and low toxicity make it a candidate for use in industrial lubricants and as a plasticizer in polymers.[4][5]

Logical Relationship Diagram for Applications:

Applications of 2-Ethylhexyl Laurate



[Click to download full resolution via product page](#)

Caption: Key properties of **2-Ethylhexyl laurate** and its primary application areas.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. DEHYLUB 4003 2-ETHYLHEXYL LAURATE - Ataman Kimya [atamanchemicals.com]
- 2. 2-ethylhexyl laurate | Interfat [interfat.com]
- 3. 2-Ethylhexyl Laurate | High-Purity Ester for Research [benchchem.com]
- 4. 2-ethylhexyl Laurate | 20292-08-4 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 5. gokemi.com [gokemi.com]
- 6. echemi.com [echemi.com]

- 7. syskem.de [syskem.de]
- 8. chembk.com [chembk.com]
- 9. Page loading... [wap.guidechem.com]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. ftb.com.hr [ftb.com.hr]
- 13. gestis-database.dguv.de [gestis-database.dguv.de]
- To cite this document: BenchChem. [2-Ethylhexyl laurate CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b038418#2-ethylhexyl-laurate-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com